

Safeguarding Your Research: A Comprehensive Guide to Handling Tributyl Phosphate-d27

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Compound of Interest

Compound Name: Tributyl phosphate-d27

Cat. No.: B579870

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For researchers, scientists, and drug development professionals, ensuring a safe laboratory environment is paramount. This guide provides essential, immediate safety and logistical information for handling **Tributyl phosphate-d27**, a deuterated organophosphorus compound. Adherence to these procedures is critical for minimizing exposure risks and ensuring proper disposal.

Personal Protective Equipment (PPE)

When handling **Tributyl phosphate-d27**, a comprehensive approach to personal protection is necessary to prevent skin and eye contact, inhalation, and ingestion.^{[1][2]} The following personal protective equipment is required:

- **Hand Protection:** Wear solvent-resistant gloves.^[1] Nitrile rubber gloves are a suitable option. Always inspect gloves for integrity before use and employ proper removal techniques to avoid skin contact.^[3]
- **Eye and Face Protection:** Safety glasses with side shields are mandatory.^[4] For operations with a higher risk of splashing, a face shield should be used in conjunction with safety glasses.^[3]
- **Skin and Body Protection:** A lab coat or a complete suit protecting against chemicals should be worn.^[3] In situations with a potential for significant exposure, an apron may also be necessary.^[5]

- Respiratory Protection: Use in a well-ventilated area, preferably within a chemical fume hood.^{[1][5]} If ventilation is inadequate or airborne concentrations are unknown, a NIOSH-approved air-purifying respirator with organic vapor cartridges and N-95 filters should be worn.^[4] For concentrations exceeding exposure limits, a supplied-air respirator may be required.^{[1][2]}

Operational Plan: From Preparation to Use

A systematic approach to handling **Tributyl phosphate-d27** will minimize the risk of exposure and accidents.

1. Preparation:

- Read and understand the Safety Data Sheet (SDS) for Tributyl phosphate before commencing any work.
- Ensure that a safety shower and eyewash station are readily accessible.
- Work in a designated area, such as a chemical fume hood, to control vapor exposure.^[1]
- Assemble all necessary equipment and materials before handling the compound.

2. Handling:

- Avoid all personal contact, including inhalation of vapors.^[5]
- Do not eat, drink, or smoke in the area where the chemical is handled.^{[5][6]}
- Measure and dispense the liquid carefully to avoid splashing and the generation of mists.^[7]
- Keep containers tightly closed when not in use.^[3]

3. In Case of a Spill:

- Evacuate non-essential personnel from the area.
- Wear appropriate PPE, including respiratory protection.

- For minor spills, absorb the material with an inert absorbent material such as sand or vermiculite.[3]
- Collect the absorbed material into a suitable, closed container for disposal as hazardous waste.[3]
- For major spills, alert the appropriate emergency response team.

Disposal Plan

Proper disposal of **Tributyl phosphate-d27** and contaminated materials is crucial to prevent environmental contamination.

- **Waste Chemical:** Unused or waste **Tributyl phosphate-d27** should be collected in a designated, labeled, and sealed container.[3] It should be disposed of as hazardous waste through a licensed disposal company.[3] One recommended method is to dissolve the compound in a combustible solvent and burn it in a chemical incinerator equipped with an afterburner and scrubber.[3][8]
- **Contaminated Materials:** All materials that have come into contact with **Tributyl phosphate-d27**, including gloves, absorbent materials, and empty containers, should be treated as hazardous waste and disposed of accordingly.[3] Do not allow the chemical to enter drains or waterways.[3]

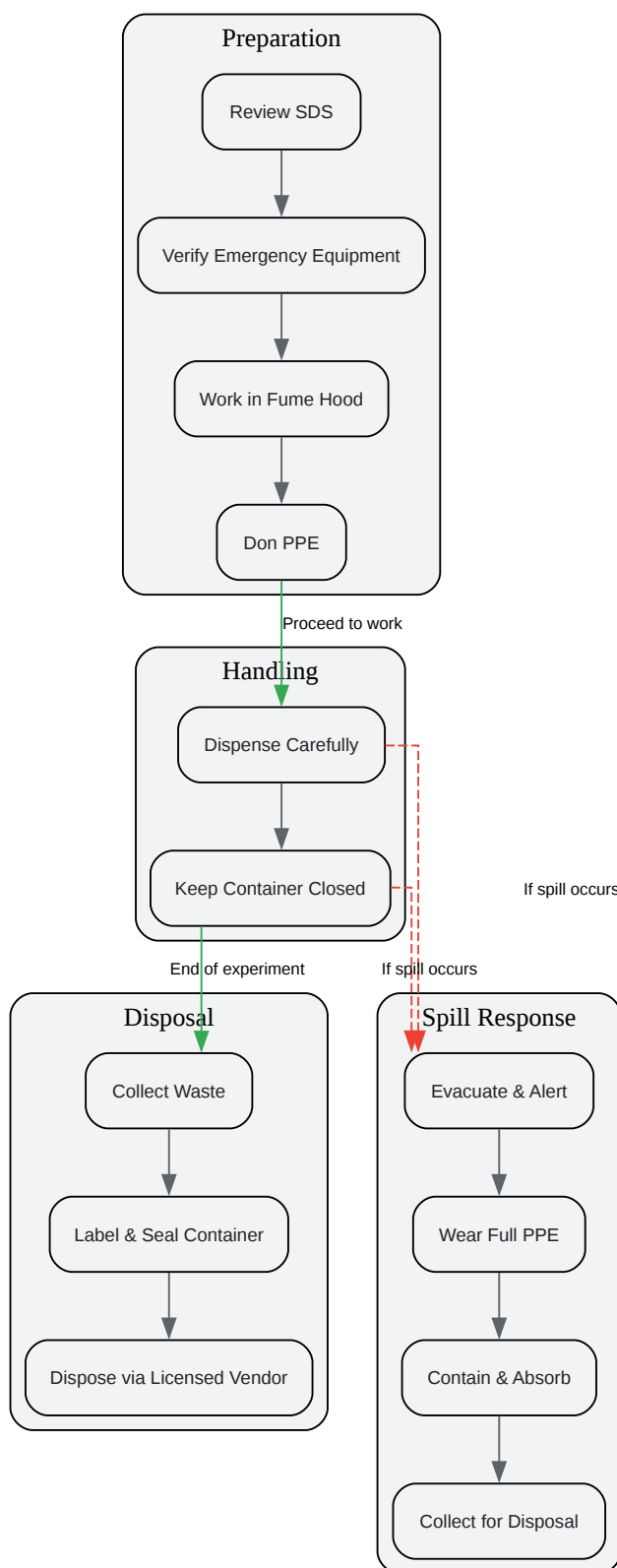
Quantitative Data

The following table summarizes key quantitative data for Tributyl phosphate, which is expected to be very similar for its deuterated analog, **Tributyl phosphate-d27**.

Property	Value
Molecular Formula	C ₁₂ D ₂₇ O ₄ P[9]
Molecular Weight	293.48 g/mol [9]
Appearance	Colorless to pale-yellow, odorless liquid[2][10] [11]
Boiling Point	289 °C (552.2 °F)
Flash Point	146 °C (294.8 °F) closed cup
Auto-Ignition Temperature	>482 °C (>899.6 °F)
OSHA PEL-TWA	5 mg/m ³ [12]
NIOSH REL-TWA	0.2 ppm (2.5 mg/m ³)
IDLH	30 ppm[12]

Safe Handling Workflow

The following diagram illustrates the key steps for the safe handling of **Tributyl phosphate-d₂₇**.



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Safe handling workflow for **Tributyl phosphate-d27**.

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